

2,4,4,6-Tetrabromo-2,5-cyclohexadienone CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,4,6-Tetrabromo-2,5-cyclohexadienone

Cat. No.: B1293818

[Get Quote](#)

2,4,4,6-Tetrabromo-2,5-cyclohexadienone: A Technical Guide

CAS Number: 20244-61-5

This technical guide provides an in-depth overview of **2,4,4,6-Tetrabromo-2,5-cyclohexadienone** (TBCO), a versatile brominating agent utilized in organic synthesis and various industrial applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Chemical and Physical Properties

2,4,4,6-Tetrabromo-2,5-cyclohexadienone is a dense, crystalline solid, appearing as a yellow to orange or brown powder[1]. Its key physical and chemical properties are summarized in the tables below.

General Properties

Property	Value	Reference(s)
CAS Number	20244-61-5	[2] [3] [4] [5]
Molecular Formula	C ₆ H ₂ Br ₄ O	[2] [3]
Molecular Weight	409.70 g/mol	[3]
Appearance	Orange to brown fine crystalline powder	[1]
Storage Temperature	2-8°C	[3]

Physical Properties

Property	Value	Reference(s)
Melting Point	120-127 °C	[6] [7]
Boiling Point	365.8 °C at 760 mmHg	[7]
Density	2.897 g/cm ³	[7]
Solubility	Insoluble in water	[2] [7]
Flash Point	136 °C	[7]
Vapor Pressure	1.53E-05 mmHg at 25°C	[7]
Refractive Index	1.757	[7]

Safety Information

Hazard Statement	Precautionary Statement	Reference(s)
Irritating to eyes, respiratory system and skin.	In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Wear suitable protective clothing.	[7]

Experimental Protocols

Synthesis of 2,4,4,6-Tetrabromo-2,5-cyclohexadienone

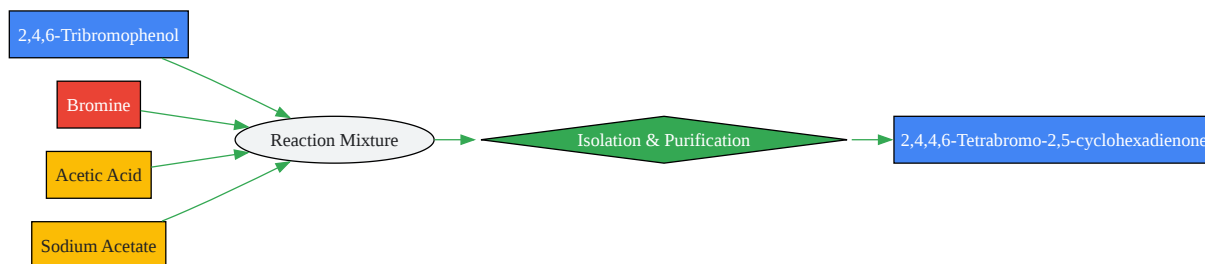
A common and efficient method for the synthesis of **2,4,4,6-Tetrabromo-2,5-cyclohexadienone** is through the bromination of 2,4,6-tribromophenol. A detailed protocol is provided below.

Materials:

- 2,4,6-tribromophenol
- Bromine
- Acetic acid
- Sodium acetate

Procedure:

- Dissolve 2,4,6-tribromophenol in acetic acid in a suitable reaction vessel.
- Add sodium acetate to the solution.
- Slowly add bromine to the stirred solution.
- Continue stirring until the reaction is complete (monitoring by TLC is recommended).
- Upon completion, the product can be isolated by filtration and purified by recrystallization.



[Click to download full resolution via product page](#)

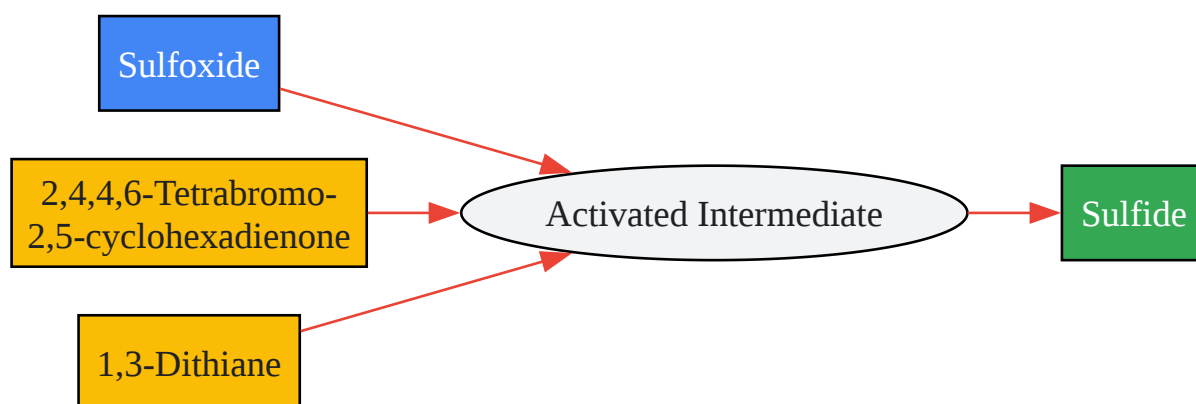
Synthesis Workflow

Applications in Organic Synthesis

2,4,4,6-Tetrabromo-2,5-cyclohexadienone is a valuable reagent in several organic transformations, primarily acting as a source of electrophilic bromine.

Deoxygenation of Sulfoxides

This compound serves as an efficient catalyst for the deoxygenation of sulfoxides to their corresponding sulfides. The reaction is typically carried out in the presence of 1,3-dithiane^[1]. The proposed mechanism involves the activation of the sulfoxide by the brominating agent, followed by reduction.

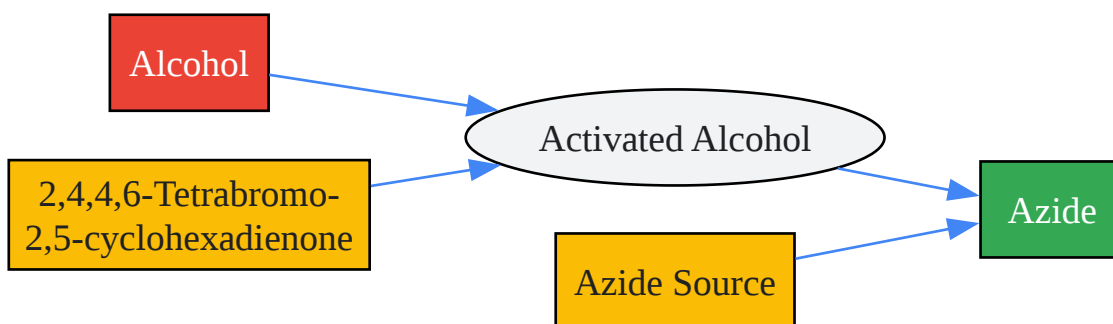


[Click to download full resolution via product page](#)

Deoxygenation of Sulfoxides

Conversion of Alcohols to Azides

2,4,4,6-Tetrabromo-2,5-cyclohexadienone can be used as a reagent for the conversion of alcohols to azides[1]. This transformation is of significant importance in the synthesis of nitrogen-containing compounds.

[Click to download full resolution via product page](#)

Conversion of Alcohols to Azides

Biological Activity and Signaling Pathways

The biological activity of **2,4,4,6-Tetrabromo-2,5-cyclohexadienone** is primarily attributed to its ability to act as a brominating agent. At higher doses, it may exhibit toxicity by affecting cellular metabolism and signaling pathways[6]. However, specific signaling pathways directly modulated by this compound are not extensively documented in the current literature. Its reactivity is generally understood to proceed through the release of bromonium ions, which can then interact with various biological macromolecules. Further research is required to elucidate its precise mechanisms of action within biological systems.

Industrial Applications

Beyond its utility in laboratory-scale organic synthesis, **2,4,4,6-Tetrabromo-2,5-cyclohexadienone** finds application as a flame retardant[2][8]. Its high bromine content allows it to interfere with the combustion process, thereby enhancing the fire resistance of materials such as plastics and textiles[8].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2,4,4,6-Tetrabromo-2,5-cyclohexadienone | 20244-61-5 [smolecule.com]
- 2. 2,4,4,6-Tetrabromo-2,5-cyclohexadienone | 20244-61-5 | Benchchem [benchchem.com]
- 3. 2,4,4,6-Tetrabromocyclohexa-2,5-dienone | C₆H₂Br₄O | CID 88433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. ias.ac.in [ias.ac.in]
- 6. polymer.chem.cmu.edu [polymer.chem.cmu.edu]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2,4,4,6-Tetrabromo-2,5-cyclohexadienone CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293818#2-4-4-6-tetrabromo-2-5-cyclohexadienone-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com